

# Commercial Availability and Technical Guide for Sparfloxacin-d5

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## Compound of Interest

Compound Name: Sparfloxacin-d5

Cat. No.: B12385401

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This technical guide provides an in-depth overview of the commercial availability of **Sparfloxacin-d5**, a deuterated internal standard crucial for the accurate quantification of the fluoroquinolone antibiotic, sparfloxacin, in complex biological matrices. This document outlines key technical data, identifies commercial suppliers, and details established experimental protocols for its use in bioanalytical assays.

## Commercial Availability and Suppliers

**Sparfloxacin-d5** is available from specialized chemical suppliers catering to the research and pharmaceutical development sectors. The primary identified commercial supplier is:

- MedChemExpress (MCE): A key provider of research chemicals and bioactive compounds, offering **Sparfloxacin-d5** for laboratory use.

It is recommended to directly inquire with the supplier for the most current pricing, availability, and to request a lot-specific Certificate of Analysis (CoA) for detailed purity and isotopic enrichment data.

## Technical Data

The following table summarizes the key technical specifications for **Sparfloxacin-d5**. Data is compiled from supplier information and may vary by batch.

Parameter	Value
Chemical Name	5-Amino-1-(cyclopropyl-d5)-7-((3R,5S)-3,5-dimethylpiperazin-1-yl)-6,8-difluoro-4-oxo-1,4-dihydroquinoline-3-carboxylic acid
Molecular Formula	C <sub>19</sub> H <sub>17</sub> D <sub>5</sub> F <sub>2</sub> N <sub>4</sub> O <sub>3</sub>
Molecular Weight	397.43 g/mol
CAS Number	Not consistently available; inquire with the supplier.
Appearance	Typically a solid powder.
Purity	Generally >98% (lot-specific data available on the CoA).
Isotopic Enrichment	Deuterium incorporation is typically high, often ≥98% (lot-specific data available on the CoA).
Storage Conditions	Store at -20°C for long-term stability.
Solubility	Soluble in DMSO.

## Experimental Protocols: Quantification of Sparfloxacin in Biological Matrices using LC-MS/MS

**Sparfloxacin-d5** is primarily utilized as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the quantification of sparfloxacin in biological samples such as plasma, serum, and tissue homogenates. The following is a generalized experimental protocol synthesized from established methodologies.

### Sample Preparation (Protein Precipitation)

- **Thaw Samples:** Allow plasma/serum samples and **Sparfloxacin-d5** internal standard (IS) working solution to thaw at room temperature.
- **Spike Internal Standard:** To a 100 µL aliquot of the plasma/serum sample, add a specific volume (e.g., 10 µL) of the **Sparfloxacin-d5** working solution to achieve a final concentration

of 50 ng/mL.

- Vortex: Vortex the mixture for 30 seconds.
- Protein Precipitation: Add 300  $\mu$ L of acetonitrile to the sample.
- Vortex: Vortex the sample vigorously for 2 minutes to ensure complete protein precipitation.
- Centrifugation: Centrifuge the sample at 12,000 rpm for 10 minutes at 4°C.
- Supernatant Transfer: Carefully transfer the supernatant to a clean tube.
- Evaporation: Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the residue in 100  $\mu$ L of the mobile phase.
- Injection: Inject a defined volume (e.g., 10  $\mu$ L) of the reconstituted sample into the LC-MS/MS system.

## Liquid Chromatography Conditions

- Column: A reversed-phase C18 column (e.g., 50 mm x 2.1 mm, 3.5  $\mu$ m particle size) is commonly used.
- Mobile Phase: A gradient elution is typically employed.
  - Solvent A: 0.1% Formic acid in water.
  - Solvent B: Acetonitrile.
- Gradient Program:
  - 0-0.5 min: 20% B
  - 0.5-2.0 min: 20% to 80% B
  - 2.0-3.0 min: 80% B

- 3.0-3.1 min: 80% to 20% B
- 3.1-5.0 min: 20% B
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.

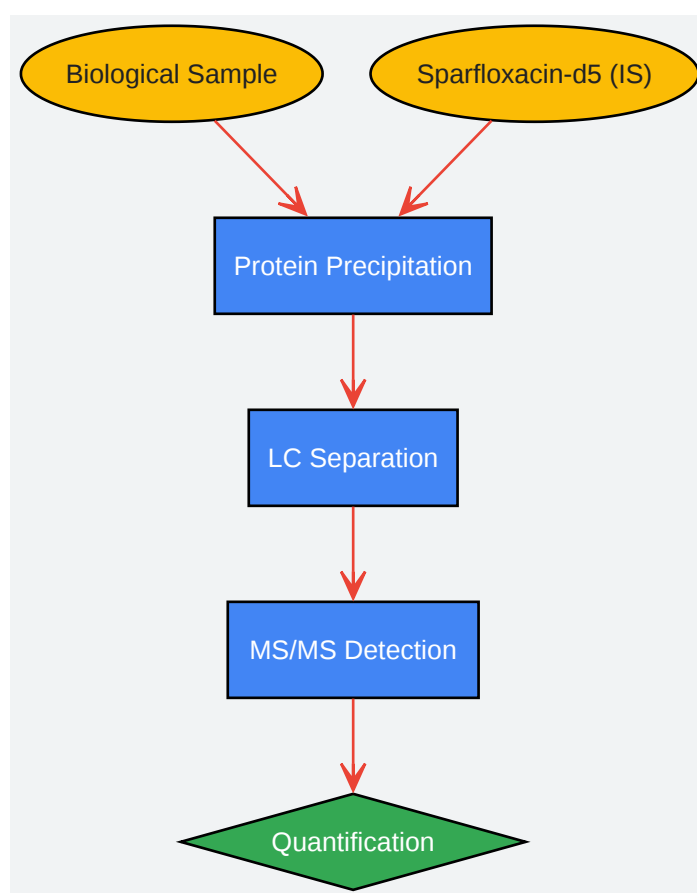
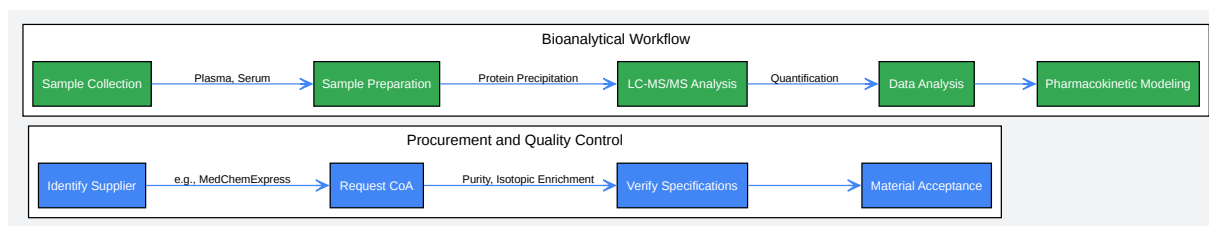
## Mass Spectrometry Conditions

- Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
  - Sparfloxacin:m/z 393.2 → 349.2
  - **Sparfloxacin-d5** (IS):m/z 398.2 → 354.2
- Instrument Parameters (typical starting points):
  - Capillary Voltage: 3.5 kV
  - Source Temperature: 150°C
  - Desolvation Temperature: 350°C
  - Cone Gas Flow: 50 L/hr
  - Desolvation Gas Flow: 600 L/hr
  - Collision Gas: Argon

## Visualizations

### Signaling Pathway and Experimental Workflows

The following diagrams illustrate key conceptual frameworks relevant to the use of **Sparfloxacin-d5**.



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